

Application Notes: FPR-A14 in High-Throughput Screening

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *FPR-A14*

Cat. No.: *B15568934*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

FPR-A14 is a potent, small-molecule agonist of the Formyl Peptide Receptor (FPR), a G protein-coupled receptor (GPCR) primarily expressed on phagocytic leukocytes, such as neutrophils. FPRs play a crucial role in the innate immune response by recognizing N-formyl peptides derived from bacteria or damaged mitochondria, initiating inflammatory responses like chemotaxis, degranulation, and the production of reactive oxygen species (ROS). The discovery of synthetic agonists like **FPR-A14** through high-throughput screening (HTS) provides powerful tools for studying FPR signaling and for the development of novel therapeutics targeting inflammatory and immune-related diseases.

This document details the application of **FPR-A14** in HTS, providing protocols for key functional assays and highlighting its utility as a reference compound for identifying novel FPR modulators.

Data Presentation

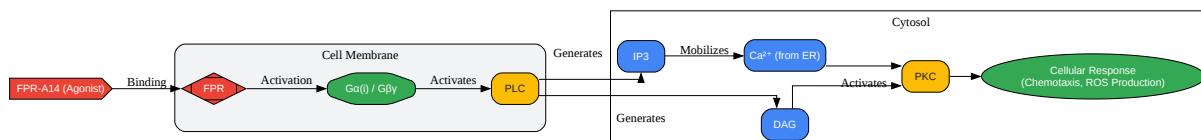
FPR-A14 was identified in a high-throughput screen for activators of neutrophil ROS production and was subsequently characterized in secondary functional assays.^[1] Its potency as an FPR agonist is demonstrated by its effective concentration (EC₅₀) values in key neutrophil functions.

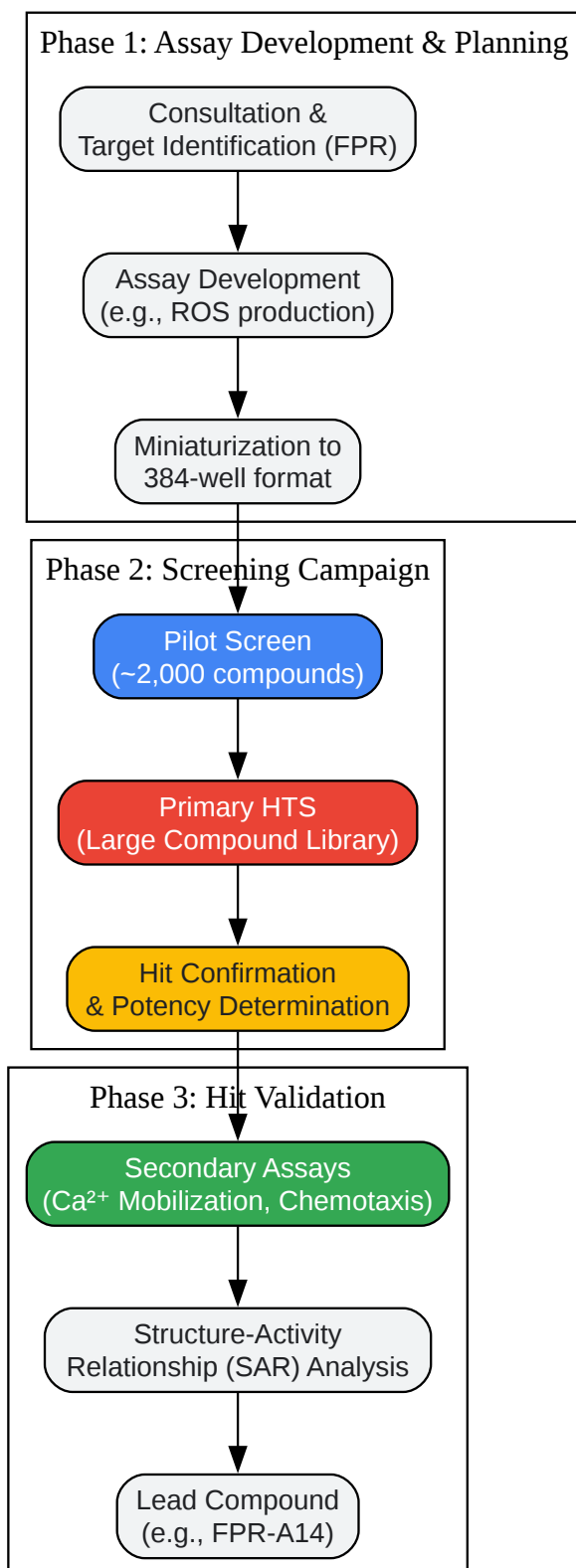
Parameter	FPR-A14 (Compound 14)	Reference
Neutrophil Chemotaxis (EC ₅₀)	42 nM	^[1]
Ca ²⁺ Mobilization (EC ₅₀)	630 nM	^[1]

Signaling Pathway and HTS Workflow

Activation of FPR by an agonist like **FPR-A14** initiates a well-defined signaling cascade, making it amenable to various HTS assay formats. The typical workflow for discovering such an agonist involves a multi-stage screening process.

Formyl Peptide Receptor (FPR) Signaling Pathway





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. High-throughput screening for small-molecule activators of neutrophils: identification of novel N-formyl peptide receptor agonists - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes: FPR-A14 in High-Throughput Screening]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15568934/docs#application-notes-fpr-a14-in-high-throughput-screening>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check